

High-Performance Liquid Chromatography (HPLC) method for Manganese tripeptide-1

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Compound of Interest

Compound Name: *Manganese tripeptide-1*

Cat. No.: *B12377424*

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An advanced High-Performance Liquid Chromatography (HPLC) method has been developed for the quantitative analysis of **Manganese Tripeptide-1**, a bioactive peptide increasingly utilized in the cosmetic and pharmaceutical industries for its antioxidant, anti-wrinkle, and pigmentation-regulating properties.[1][2] This application note provides a comprehensive protocol for the separation and quantification of **Manganese Tripeptide-1**, ensuring product quality and consistency for researchers, scientists, and drug development professionals.

The method employs reversed-phase HPLC (RP-HPLC), a robust and widely used technique for the analysis of peptides.[3][4] The separation is achieved on a C18 stationary phase, which is effective for retaining and resolving peptides from various matrices.[5][6] A gradient elution with a mobile phase consisting of water and acetonitrile with trifluoroacetic acid (TFA) as an ion-pairing agent ensures sharp peaks and reproducible retention times.[4][7] Detection is performed using a UV-Vis detector at 220 nm, which allows for sensitive detection of the peptide bonds.

Experimental Protocols

This section details the necessary equipment, reagents, and procedures for the HPLC analysis of **Manganese Tripeptide-1**.

1. Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system equipped with a gradient pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).

- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- **Manganese Tripeptide-1** reference standard (≥98% purity).
- Acetonitrile (HPLC grade).
- Water (HPLC grade or ultrapure).
- Trifluoroacetic acid (TFA) (HPLC grade).
- Volumetric flasks, pipettes, and syringes.
- Syringe filters (0.45 µm).

2. Preparation of Solutions:

- Mobile Phase A (Aqueous): 0.1% (v/v) TFA in water. To prepare 1 L, add 1 mL of TFA to 999 mL of water.
- Mobile Phase B (Organic): 0.1% (v/v) TFA in acetonitrile. To prepare 1 L, add 1 mL of TFA to 999 mL of acetonitrile.
- Standard Solution: Accurately weigh a suitable amount of **Manganese Tripeptide-1** reference standard and dissolve it in Mobile Phase A to achieve a final concentration of 1 mg/mL.
- Sample Solution: Prepare the sample containing **Manganese Tripeptide-1** by dissolving it in Mobile Phase A to an expected concentration of 1 mg/mL. If the sample is in a complex matrix, appropriate extraction or dilution steps may be necessary.

3. Chromatographic Conditions:

The separation is performed using a gradient elution program. The specific gradient may require optimization depending on the specific C18 column and HPLC system used.

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	220 nm
Run Time	25 minutes

Gradient Program:

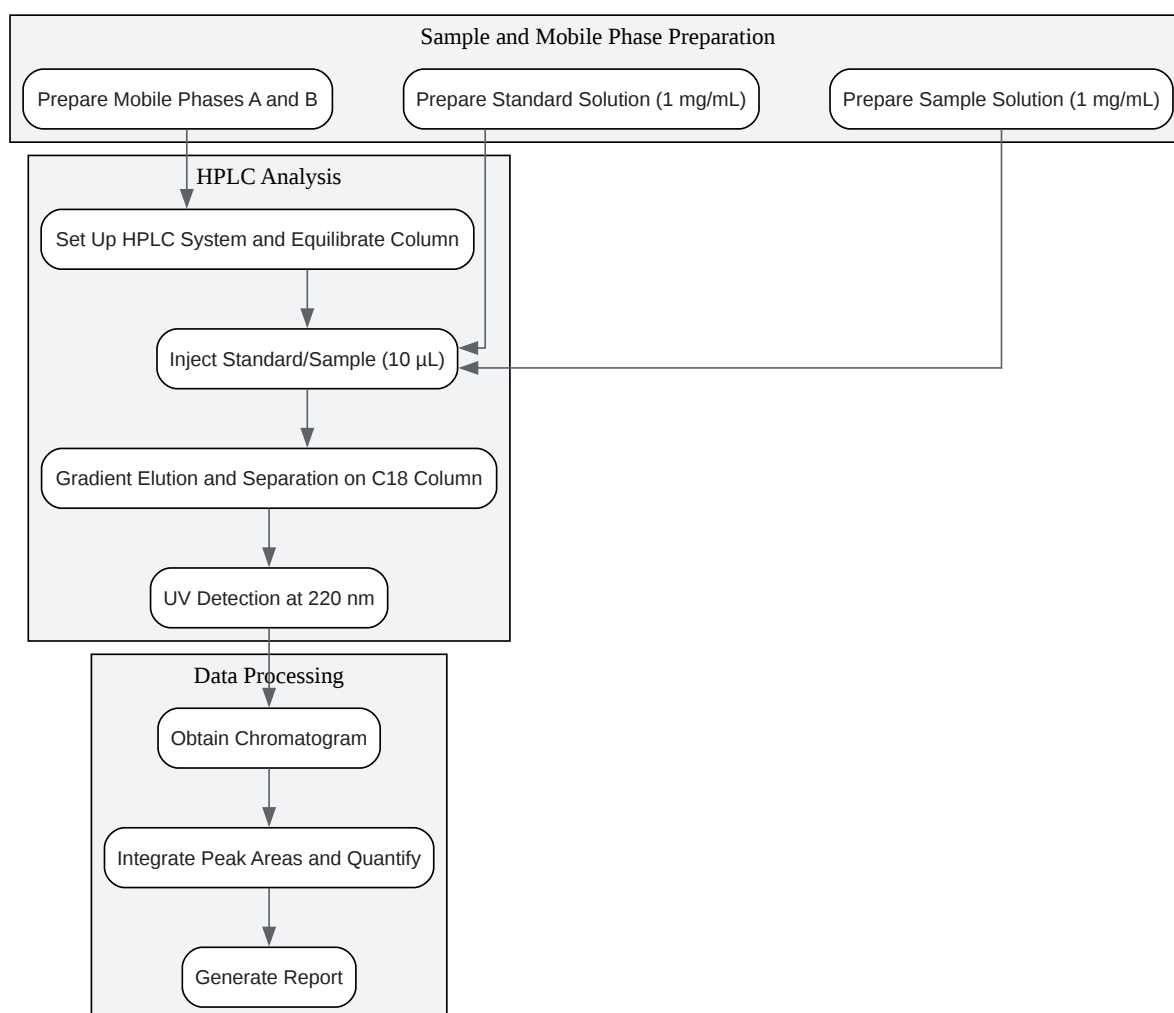
Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
20.0	50	50
20.1	5	95
22.0	5	95
22.1	95	5
25.0	95	5

4. Data Analysis:

The purity of the **Manganese Tripeptide-1** sample is determined by calculating the area percentage of the main peak in the chromatogram. For quantification, a calibration curve should be constructed using a series of standard solutions of known concentrations.

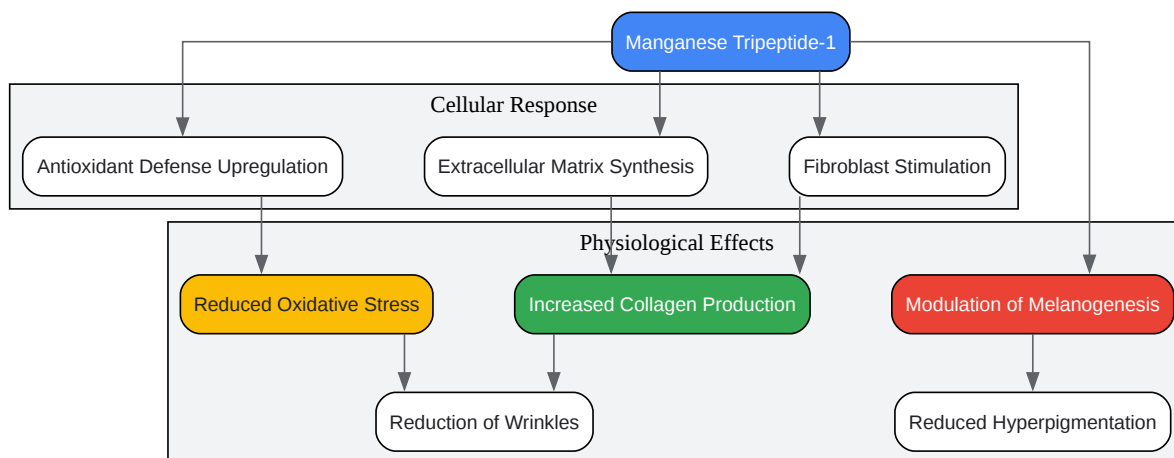
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for the HPLC analysis and a conceptual signaling pathway for the biological activity of **Manganese Tripeptide-1**.



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HPLC Experimental Workflow



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Conceptual Signaling Pathway of **Manganese Tripeptide-1**

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